

An In-depth Technical Guide to the Isomers of delta-Damascone

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Compound of Interest

Compound Name: *delta-Damascone*

Cat. No.: *B1588474*

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Abstract

delta-Damascone, a significant synthetic fragrance ingredient prized for its complex fruity and floral aroma, is a member of the rose ketone family. Its chemical structure, characterized by a trimethylated cyclohexene ring and a butenone side chain, gives rise to a fascinating array of stereoisomers. This technical guide provides a detailed exploration of the structural nuances between the isomers of **delta-damascone**, their physicochemical properties, and the analytical methodologies for their synthesis and characterization. Furthermore, this document elucidates the likely olfactory signaling pathway initiated by these molecules, offering insights for researchers in olfaction and fragrance development.

Introduction to delta-Damascone and its Isomers

delta-Damascone, chemically known as 1-(2,6,6-trimethyl-3-cyclohexen-1-yl)-2-buten-1-one, is a synthetic compound that is not found in nature.^[1] It is widely used in the fragrance industry to impart rich, fruity notes, often described as reminiscent of blackcurrant, plum, and rose.^{[2][3]} The structural complexity of **delta-damascone** arises from two chiral centers on the cyclohexene ring and the E/Z isomerism of the double bond in the butenone side chain. This results in a total of eight possible stereoisomers.^[4]

The various isomers of damascones, including alpha-, beta-, and gamma-damascone, differ in the position of the double bond within the cyclohexene ring, leading to distinct olfactory profiles.

[5] While alpha-damascone has a more woody scent and beta-damascone is more rosy, **delta-damascone** is characterized by its cooked fruit and jam-like aroma.[1][5]

Structural Differences among delta-Damascone Isomers

The eight stereoisomers of **delta-damascone** are comprised of four diastereomeric pairs of enantiomers. The key structural differentiators are:

- **Cis/Trans Isomerism at the Cyclohexene Ring:** The relative orientation of the methyl group at C-2 and the butenone substituent at C-1 of the cyclohexene ring.
- **E/Z Isomerism at the Butenone Side Chain:** The configuration of the double bond in the butenone side chain.
- **Enantiomers:** The non-superimposable mirror images for each diastereomer.

The trans configuration on the ring is generally associated with a more desirable fragrance profile.[6] For instance, trans,trans-**delta-damascone** is noted for its sweet, floral, and fruity aroma, while the cis,trans isomer has a slightly different, spicier character.[6]

Physicochemical and Olfactory Properties

The subtle structural variations among the **delta-damascone** isomers can lead to differences in their physicochemical properties and, consequently, their olfactory perception. While comprehensive data for all eight individual isomers is not readily available, the properties of the commercial mixture and some specific isomers have been characterized.

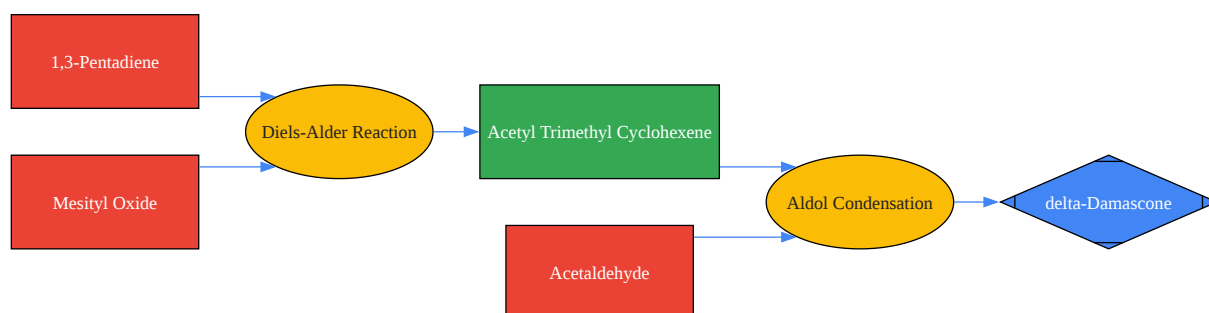
Property	delta-Damascone (Isomeric Mixture)	α -Damascone	β -Damascone
CAS Number	57378-68-4[5]	24720-09-0	23726-91-2
Molecular Formula	C13H20O[5]	C13H20O	C13H20O
Molecular Weight	192.3 g/mol [5]	192.3 g/mol	192.3 g/mol
Boiling Point	264 °C[5]	~256 °C	~270 °C
Density	0.93 g/cm ³ [5]	~0.93 g/cm ³	~0.93 g/cm ³
Odor Threshold	0.007 ng/L air[5]	Not Found	Not Found
Odor Profile	Cooked fruits, jammy, blackcurrant[1][2]	Woody, apple, tea, tobacco[3]	Rosy, green, blackcurrant, plum[3]

Experimental Protocols

Synthesis of delta-Damascone

A common industrial synthesis of **delta-damascone** involves a two-step process:

Logical Flow of **delta-Damascone** Synthesis



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Caption: Synthesis of **delta-Damascone**.

Step 1: Diels-Alder Reaction

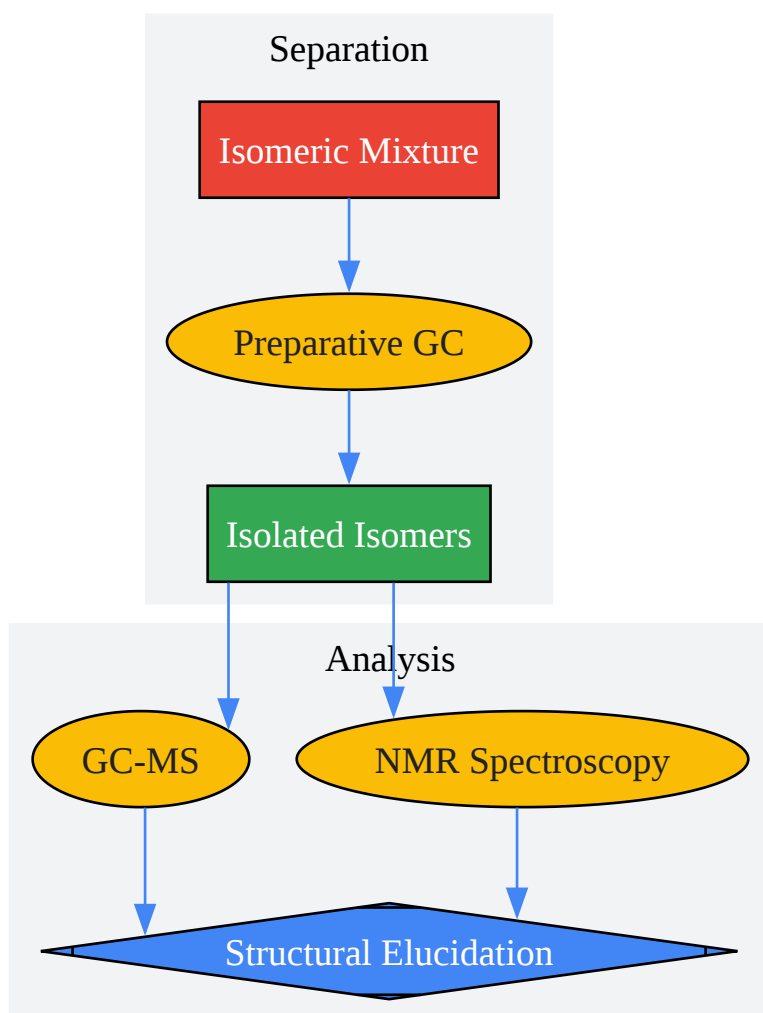
- In a suitable reaction vessel, combine 1,3-pentadiene and mesityl oxide.
- The reaction is typically carried out at elevated temperatures.
- The cycloaddition reaction yields acetyl trimethyl cyclohexene.[1]

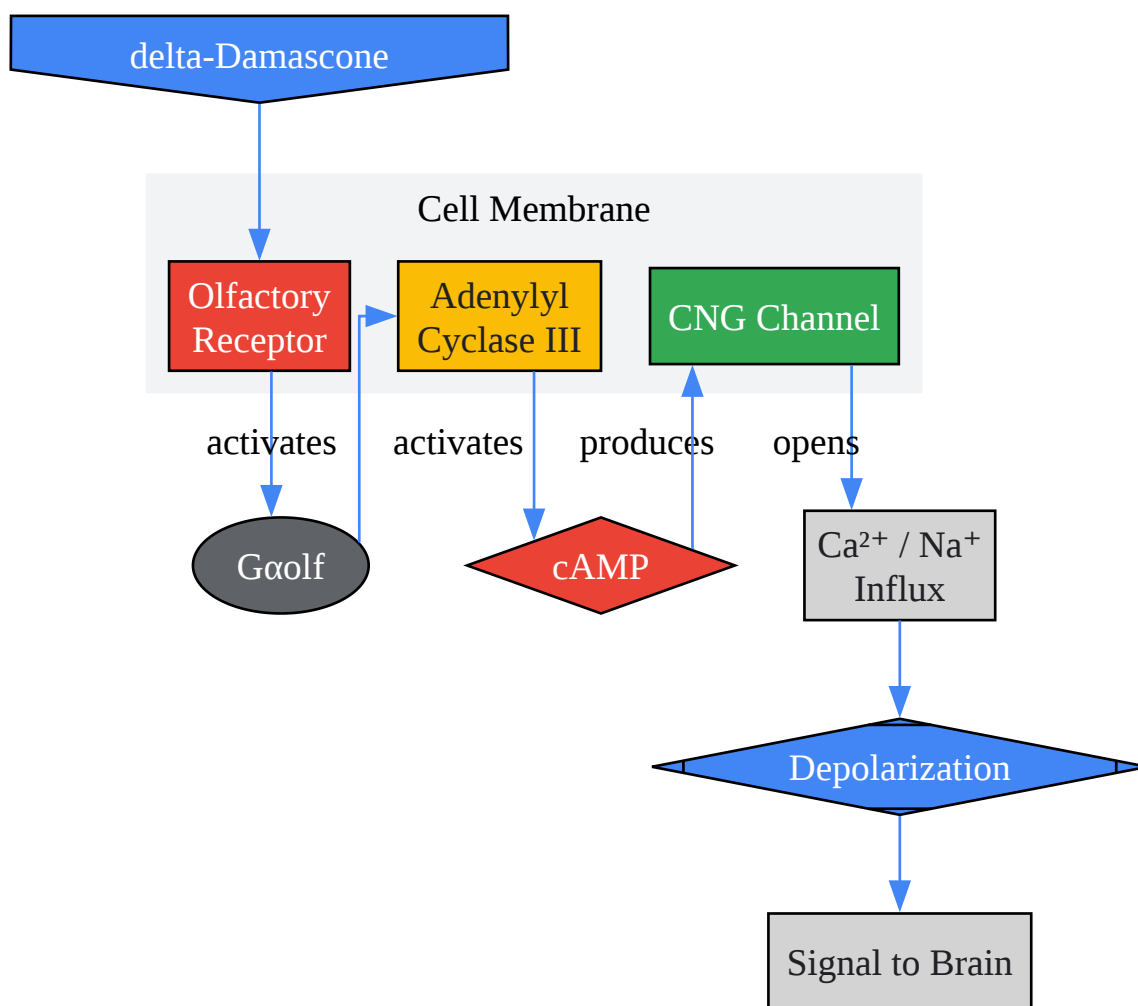
Step 2: Aldol Condensation

- The acetyl trimethyl cyclohexene intermediate is then reacted with acetaldehyde in the presence of a base.[1]
- This aldol condensation is followed by dehydration to form the butenone side chain, resulting in the final **delta-damascone** product.[1]

Isomer Separation and Analysis

Workflow for Isomer Analysis





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